

An In-Depth Technical Guide to the Safety of Methane-13C,d4

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Compound of Interest

Compound Name: Methane-13C,d4

Cat. No.: B1626256

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This document provides a comprehensive overview of the safety information, physical and chemical properties, and handling procedures for **Methane-13C,d4** (CAS No: 2644-20-4). The information is intended for researchers, scientists, and professionals in drug development who may utilize this stable isotope-labeled compound in their work.

Methane-13C,d4, with the chemical formula $^{13}\text{CD}_4$, is an isotopologue of methane where the carbon atom is the stable isotope carbon-13, and all four hydrogen atoms are replaced by deuterium.[1][2] This unique isotopic composition makes it a valuable tracer in scientific research, particularly in mass spectrometry and nuclear magnetic resonance spectroscopy for quantitative analysis and metabolic studies.[2]

Physical and Chemical Properties

Methane-13C,d4 is a colorless and odorless gas that is classified as extremely flammable.[3] Its physical and chemical properties are similar to that of standard methane, with minor differences due to the increased mass from the isotopic labeling. A summary of its key quantitative properties is presented below.

Property	Value	Source(s)
Molecular Formula	$^{13}\text{CD}_4$	[4]
Molecular Weight	21.06 g/mol	[2]
CAS Number	2644-20-4	[4]
Boiling Point	-161 °C	[5]
Melting Point	-183 °C	[5]
Flash Point	-188 °C (-306.4 °F) (closed cup)	
Vapor Density	0.55 (vs. air)	[5]
Auto-ignition Temperature	537 °C (999 °F) (for Methane-d4)	[6]
Lower Explosive Limit	5.0% by volume (for Methane-d4)	[6]
Upper Explosive Limit	15.0% by volume (for Methane-d4)	[6]
Water Solubility	22 mg/L (for Methane)	[6]

Hazard Identification and Classification

The primary hazards associated with **Methane-13C,d4** are its extreme flammability and the risks related to it being a compressed gas. It can form explosive mixtures with air and can cause rapid suffocation in high concentrations by displacing oxygen.[7][8][9]

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Flammable Gases, Category 1	Flame (GHS02)	Danger	H220: Extremely flammable gas.[5]
Gases Under Pressure, Compressed Gas	Gas Cylinder (GHS04)	Danger	H280: Contains gas under pressure; may explode if heated.[5]

Toxicological Information

Specific quantitative toxicity studies (e.g., LD50, LC50) for **Methane-13C,d4** are not readily available in the provided safety data sheets. The primary health risk is asphyxiation.[9] The material is not considered to be harmful to aquatic organisms.[4]

Route of Exposure	Potential Health Effects
Inhalation	May be harmful if inhaled and may cause respiratory irritation.[4] In high concentrations, it can act as an asphyxiant, leading to loss of mobility and consciousness.[9]
Skin Contact	May be harmful and cause moderate irritation upon contact.[4]
Eye Contact	May cause eye irritation.[4]
Ingestion	May be harmful if swallowed, although ingestion is not a primary route of exposure for a gas.[4] [9]

Exposure Controls and Personal Protection

Due to the hazardous nature of **Methane-13C,d4**, strict engineering controls and appropriate personal protective equipment (PPE) are mandatory to ensure safety.

Control Type	Recommendations
Engineering Controls	Work should be conducted in a well-ventilated area, preferably within a laboratory fume hood or with a mechanical exhaust system to maintain exposure below any recommended limits.[6][7] Use of explosion-proof ventilation and electrical equipment is required.[7][10]
Eye/Face Protection	Wear chemical safety goggles or a face shield with safety glasses.[4]
Skin Protection	Wear suitable protective gloves and flame-retardant clothing.[4][11]
Respiratory Protection	In case of inadequate ventilation or for emergency response, use an approved supplied-air respirator or a self-contained breathing apparatus (SCBA).[4][9]

Safe Handling, Storage, and Disposal

Proper procedures for handling and storing **Methane-13C,d4** are critical to prevent accidents. The logical workflow below illustrates the key steps for safely managing the gas cylinder from receipt to disposal.

Workflow for Safe Handling of **Methane-13C,d4** Gas Cylinders.

Key Precautionary Measures:

- P210: Keep away from heat, sparks, open flames, and other ignition sources. No smoking. [11]
- P377: For a leaking gas fire, do not extinguish unless the leak can be stopped safely.[11]
- P381: In case of a leak, eliminate all ignition sources if it is safe to do so.[11]
- P410 + P403: Protect from sunlight and store in a well-ventilated place.[8]

Disposal: Dispose of unused product and containers through a licensed chemical destruction plant or professional waste disposal service, in accordance with federal, state, and local environmental regulations.[\[4\]](#)[\[11\]](#)

Fire and Explosion Hazard Data

Methane-13C,d4 is an extremely flammable gas that poses a significant fire and explosion risk.

Hazard Parameter	Value
Flash Point	-188 °C (-306.4 °F)
Explosive Limits in Air	5.0% - 15.0% by volume (for Methane-d4) [6]
Auto-ignition Temperature	537 °C (999 °F) (for Methane-d4) [6]
Suitable Extinguishing Media	Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO ₂). [4] [6]
Unsuitable Extinguishing Media	Do not use a direct water jet, as it may not be effective. [12]
Specific Hazards	Containers are under pressure and may explode or rupture violently if exposed to fire or intense heat. [3] [12] Vapors are lighter than air. Hazardous decomposition products include carbon oxides. [6]

Experimental Protocols

The quantitative safety data presented in this guide, such as flash points and flammability limits, are determined through standardized experimental protocols. While the specific studies for **Methane-13C,d4** are not detailed in the publicly available Safety Data Sheets, the methodologies are based on internationally recognized guidelines.

- **Flammability Limit Determination:** This protocol typically involves preparing various concentrations of the gas mixed with air in a closed, pressure-rated vessel. An ignition source (e.g., a spark) is introduced, and the mixture is observed for combustion. The lowest

and highest concentrations that support combustion define the lower and upper explosive limits, respectively.

- **Flash Point Determination:** For gases, the concept of a flash point is determined in a closed-cup apparatus where the substance is cooled and then gradually heated. An ignition source is periodically introduced into the vapor space to identify the lowest temperature at which the vapors ignite.
- **Acute Inhalation Toxicity:** While no data is available for this specific isotopologue, a typical protocol (e.g., following OECD Guideline 403) would involve exposing laboratory animals (such as rats) to various concentrations of the gas for a set period (e.g., 4 hours).^[13] The concentration that is lethal to 50% of the test population (LC50) is then determined. The primary risk from methane, however, is asphyxiation rather than chemical toxicity.

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